

Technical Guide: Spectral Characterization of (E)-4-(2-Ethoxyvinyl)benzonitrile

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Compound of Interest

Compound Name: (E)-4-(2-Ethoxyvinyl)benzonitrile

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Compound Overview & Significance

(E)-4-(2-Ethoxyvinyl)benzonitrile (CAS: 1082604-62-3) is a para-substituted styrene derivative characterized by an electron-withdrawing nitrile group and an electron-donating ethoxyvinyl moiety. This "push-pull" electronic structure makes it a valuable precursor for liquid crystals, nonlinear optical materials, and complex heterocyclic synthesis.

- IUPAC Name: 4-[(E)-2-ethoxyethenyl]benzonitrile
- Molecular Formula: C₁₁H₁₁NO
- Molecular Weight: 173.21 g/mol
- Physical State: Colorless to pale yellow solid or oil (dependent on purity/temperature).

Synthesis Context

Understanding the synthesis is critical for interpreting spectral impurities. Two primary routes are employed:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Wittig Olefination: Reaction of 4-cyanobenzaldehyde with (ethoxymethyl)triphenylphosphonium chloride.
 - Key Impurity: The (Z)-isomer (cis), typically appearing as a minor component with smaller coupling constants (Hz).
- Heck Coupling: Palladium-catalyzed reaction of 4-bromobenzonitrile with ethyl vinyl ether.
 - Key Impurity: Branched regioisomer (-arylation product), which hydrolyzes to 4-acetylbenzonitrile.

Spectral Analysis: Nuclear Magnetic Resonance (NMR)

¹H NMR Spectroscopy (400 MHz, CDCl₃)

The proton spectrum is defined by a distinct AA'BB' aromatic system and a trans-enol ether vinyl system.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
Ar-H	7.56	Doublet (d)	2H	8.4	Ortho to -CN (H-3, H-5)
Ar-H	7.34	Doublet (d)	2H	8.4	Ortho to -Vinyl (H-2, H-6)
Vinyl-H	7.08	Doublet (d)	1H	12.8	-Vinyl (H-8, next to O)
Vinyl-H	6.22	Doublet (d)	1H	12.8	-Vinyl (H-7, next to Ar)
Ether-CH	3.92	Quartet (q)	2H	7.0	O-CH -CH
Ether-CH	1.36	Triplet (t)	3H	7.0	O-CH -CH

Mechanistic Insight:

- Stereochemistry: The large coupling constant (Hz) confirms the (E)-configuration. The (Z)-isomer would exhibit Hz.
- Electronic Effects: The nitrile group deshields the aromatic protons at 7.56 ppm. The electron-rich oxygen atom shields the -vinyl proton (6.22 ppm) relative to a standard styrene, but the para-cyano group pulls electron density back, placing it downfield of unsubstituted styryl ethers (~5.8 ppm).

C NMR Spectroscopy (100 MHz, CDCl₃)

The carbon spectrum confirms the functional groups and substitution pattern.

- Nitrile (CN):

119.2 ppm (Characteristic weak intensity, quaternary).

- Vinyl

-C:

149.5 ppm (Deshielded by Oxygen).

- Vinyl

-C:

107.8 ppm (Shielded by resonance from Oxygen, despite Ar-CN effect).

- Aromatic C-1 (ipso to Vinyl):

140.5 ppm.

- Aromatic C-4 (ipso to CN):

109.5 ppm.

- Aromatic CH:

132.5 (C-3,5), 126.2 (C-2,6).

- Ethoxy:

64.5 (CH

), 14.6 (CH

).

Spectral Analysis: Infrared (IR) Spectroscopy[3][6][9]

The IR spectrum provides rapid confirmation of the nitrile and enol ether functionalities.

- Nitrile Stretch ():
2225 cm
(Strong, sharp). This is the diagnostic band for the cyano group.
- Enol Ether C=C Stretch:1635 cm
. Stronger than typical alkene stretches due to polarization by the oxygen.
- Ether C-O Stretch:1205 cm
and 1045 cm
.
- Aromatic C=C: 1600, 1505 cm
.
- C-H Stretch: 3050 cm
(Ar-H), 2980 cm
(Aliphatic C-H).

Spectral Analysis: Mass Spectrometry (MS) Fragmentation Pathway (EI, 70 eV)

- Molecular Ion (M):
m/z 173 (Base peak or high intensity).
- Fragment [M - 29]

:m/z 144. Loss of ethyl radical (typical for ethyl ethers).

- Fragment [M - 45]

:m/z 128. Loss of ethoxy radical (

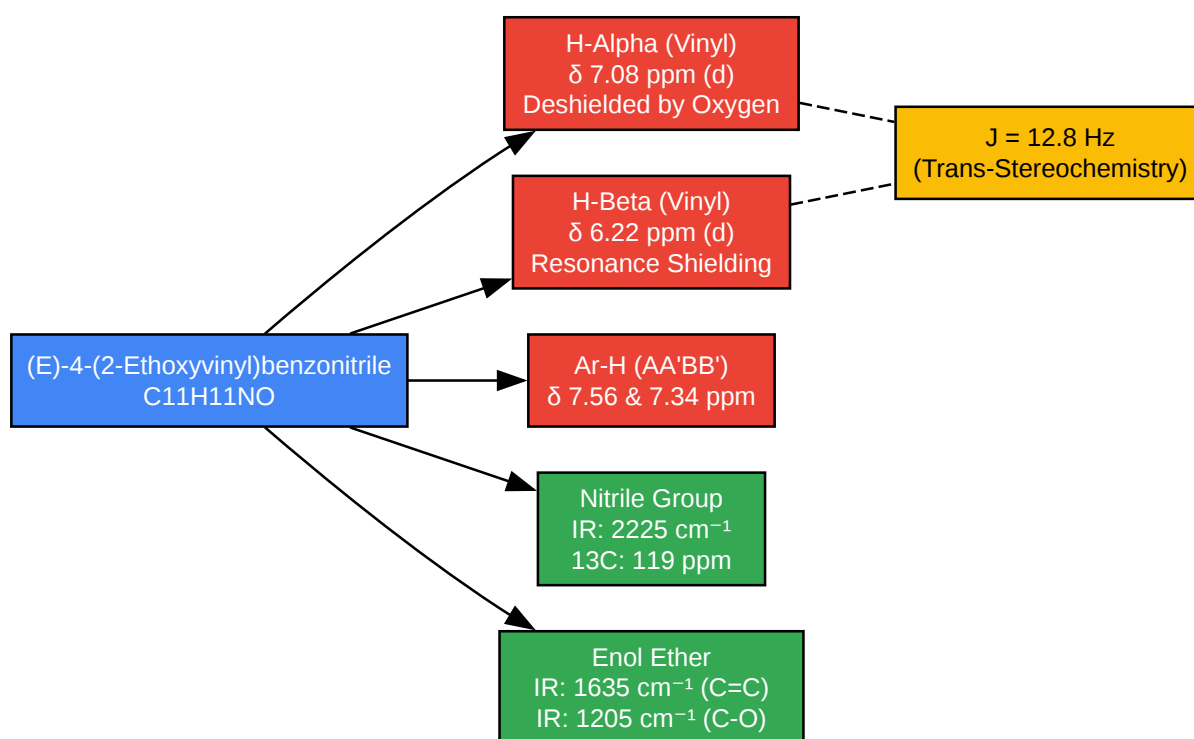
OEt), generating the 4-cyanostyryl cation.

- Fragment [M - 58]

:m/z 115. Loss of vinyl ether moiety or rearrangement.

Visualization of Structural Logic

The following diagram illustrates the correlation between the chemical structure and the observed spectral signals.



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Figure 1: Spectral correlation map linking structural motifs to specific NMR and IR signals.

Experimental Protocols

Protocol A: Verification of (E)-Stereochemistry

To distinguish the target (E)-isomer from the (Z)-impurity:

- Prepare Sample: Dissolve 5 mg of the compound in 0.6 mL CDCl₃

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- Acquire ¹H NMR: Set spectral width to include 0-10 ppm. Acquire at least 16 scans.^[7]

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- Analyze Vinyl Region: Focus on the doublet at ~6.22 ppm.

- Pass: Coupling constant

Hz.

- Fail: Coupling constant

Hz (indicates Z-isomer).

Protocol B: GC-MS Identification

- Column: HP-5MS or equivalent (30 m x 0.25 mm).

- Method: 100°C (1 min)

20°C/min

280°C.

- Expected Retention: The (E)-isomer typically elutes slightly after the (Z)-isomer due to better packing/planarity.

- Validation: Look for M

at 173 m/z.

References

- ChemicalBook. (2024). 4-(2-Ethoxyvinyl)benzonitrile Product Entry (CAS 1082604-62-3). Retrieved from
- BLDpharm. (2024). Product Datasheet: **(E)-4-(2-Ethoxyvinyl)benzonitrile**. Retrieved from
- Maercker, A. (1965). The Wittig Reaction. Organic Reactions, 14, 270-490. (Foundational methodology for styryl ether synthesis).
- Nilsson, K. & Hallberg, A. (1990). Regioselective Palladium-Catalyzed Arylation of Enol Ethers. Journal of Organic Chemistry, 55(8), 2464-2470. (Heck coupling methodology).[8]

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Sources

- [1. US10292396B2 - Methods for assessing repellent quality of organic materials and methods and compositions for repelling arthropods - Google Patents \[patents.google.com\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. www2.chem.wisc.edu \[www2.chem.wisc.edu\]](#)
- [4. Cyanophenyl Building Blocks | Manufacturer and Supplier - Pharmalego \[pharmalego.com\]](#)
- [5. manchesterorganics.com \[manchesterorganics.com\]](#)
- [6. lib3.dss.go.th \[lib3.dss.go.th\]](#)
- [7. 2-METHYL-1-BUTENE\(563-46-2\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [8. benchchem.com \[benchchem.com\]](#)
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